

Application Notes: Enantioselective Synthesis of Chiral Chlorohydrins

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Compound of Interest

Compound Name: (2R,3S)-Chlorpheg

Cat. No.: B15620790

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These application notes provide a detailed overview and protocol for the enantioselective synthesis of syn-aryl-(2S,3R)-2-chloro-3-hydroxy esters. This class of chiral molecules serves as crucial building blocks in the pharmaceutical industry, notably as key intermediates for cardiovascular drugs like diltiazem. The described methodology utilizes an engineered ketoreductase (KRED) in a dynamic reductive kinetic resolution (DYRKR) process, offering high yields, excellent diastereoselectivity, and exceptional enantioselectivity.

Core Application: Asymmetric Synthesis of syn-Aryl-(2S,3R)-2-chloro-3-hydroxy Esters

The primary application of this protocol is the highly selective reduction of various aryl α -chloro β -keto esters to their corresponding syn-chlorohydrins. This biocatalytic approach provides a robust and environmentally benign alternative to traditional chemical methods.

Quantitative Data Summary

The engineered ketoreductase demonstrates broad substrate scope, effectively catalyzing the dynamic reductive kinetic resolution of a variety of aryl α -chloro β -keto esters. The following

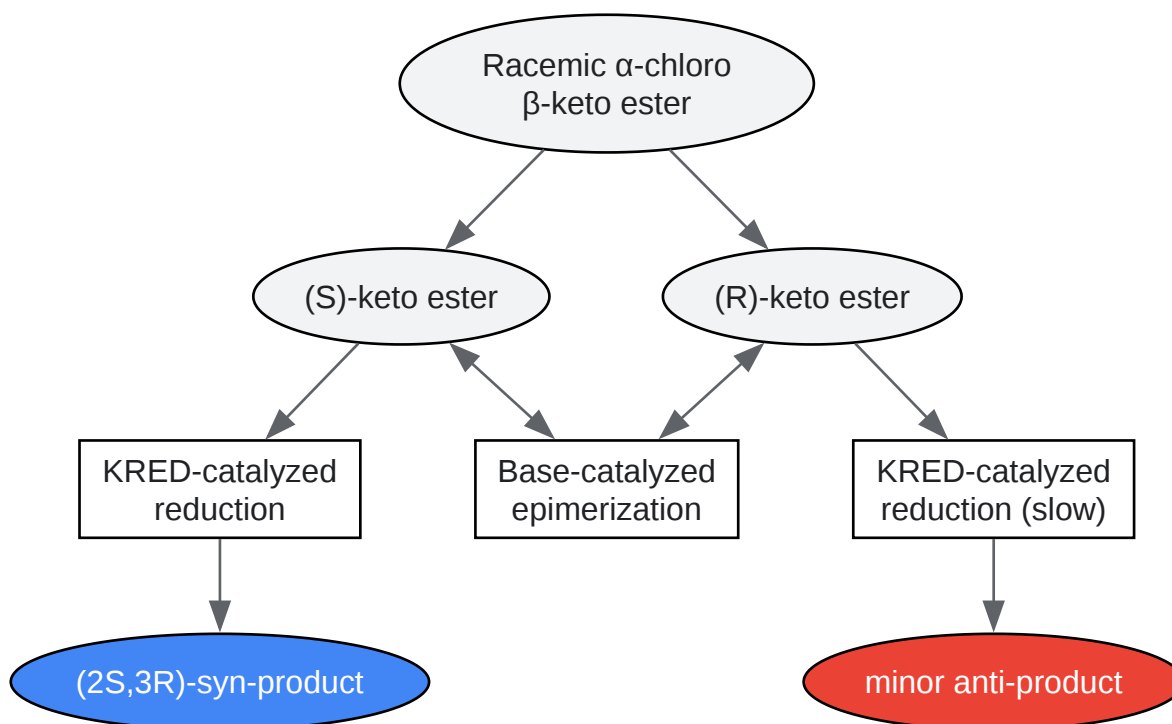
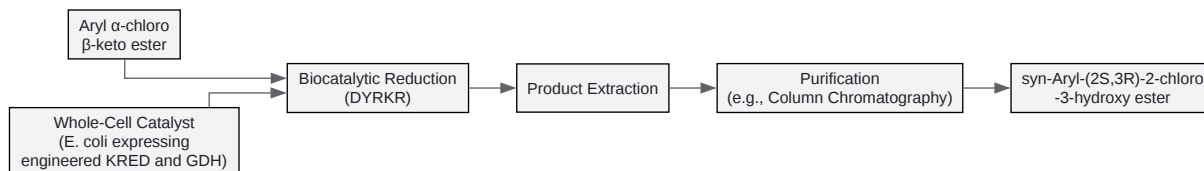
table summarizes the performance of this biocatalytic system across different substrates, highlighting its efficiency in producing the desired syn-aryl-(2S,3R)-2-chloro-3-hydroxy esters.

[1]

Substrate (Aryl Group)	Isolated Yield (%)	Diastereomeric Ratio (syn:anti)	Enantiomeric Excess (ee, %)
Phenyl	95	>99:1	>99
4-Methoxyphenyl	98	>99:1	>99
4-Chlorophenyl	96	>99:1	>99
4-Bromophenyl	97	>99:1	>99
4-Methylphenyl	94	98:2	>99
3-Methoxyphenyl	92	>99:1	>99
2-Chlorophenyl	85	95:5	>99
2-Thienyl	74	90:10	>99

Experimental Workflow and Logical Relationships

The following diagrams illustrate the overall experimental workflow and the principles of the dynamic reductive kinetic resolution process.



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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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